

A Comprehensive Guide to the Synonyms of Bis(dichloro(eta5-(pentamethylcyclopentadienyl))rhodium)

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Compound of Interest

Compound Name: *Bis(dichloro(eta5-(pentamethylcyclopentadienyl))rhodium)*

Cat. No.: B1143706

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For researchers, scientists, and professionals in drug development, precise communication is paramount. This guide provides a detailed compilation of synonyms and identifiers for the organometallic compound **Bis(dichloro(eta5-(pentamethylcyclopentadienyl))rhodium)**, a key reagent in various chemical syntheses.

The compound, with the chemical formula $C_{20}H_{30}Cl_4Rh_2$, is a dark red, air-stable solid.^[1] Its systematic identification is crucial for accurate literature searches, procurement, and regulatory compliance. The primary identifier for this compound is its CAS (Chemical Abstracts Service) Registry Number: 12354-85-7.^{[1][2][3][4]}

Below is a structured summary of its various names and identifiers found in chemical literature and databases.

Nomenclature and Synonyms

The naming of this compound can vary based on different nomenclature systems (e.g., IUPAC), historical usage, and supplier-specific catalogs. This can often lead to confusion, making a comprehensive list of synonyms invaluable.

Type of Name	Synonym
IUPAC Name	Di-μ-chloro-bis[chloro(pentamethylcyclopentadienyl)rhodium (III)][1]
Common Abbreviation	[Cp*RhCl ₂] ₂ [1]
Systematic Names	Bis[dichloro(η ⁵ -pentamethylcyclopentadienyl)]rhodium[2][3]
Rhodium, di-μ-chlorodichlorobis[(1,2,3,4,5-η)-1,2,3,4,5-pentamethyl-2,4-cyclopentadien-1-yl]di-[3][5]	
Di-μ-chlorodichlorobis(η ⁵ -pentamethylcyclopentadienyl)dirhodium	
Tetrachlorobis(pentamethylcyclopentadienyl)dirhodium[5][6]	
Tetrachlorobis(η ⁵ -pentamethylcyclopentadienyl)dirhodium[3]	
Common/Trivial Names	(Pentamethylcyclopentadienyl)rhodium dichloride dimer[2][7]
(Pentamethylcyclopentadienyl)rhodium(III) Dichloride Dimer[2][4]	
Dichloro(pentamethylcyclopentadienyl)rhodium(I) dimer[8][9][10]	
Pentamethylcyclopentadienylrhodium(III) chloride dimer[6][7]	
Dichloro(pentamethylcyclopentadienyl)rhodium dimer[4]	
Bis[(pentamethylcyclopentadienyl)dichlororhodium][5][9]	

Bis(pentamethylcyclopentadienylrhodium dichloride)[6]

Other Variations

1,3-Cyclopentadiene, 1,2,3,4,5-pentamethyl-, rhodium complex[6]

Bis(chloro(μ -chloro)(η 5-pentamethylcyclopentadienyl)rhodium)[3]

Di- μ -chlorodichlorobis(pentamethyl-pi-cyclopentadienyl)dirhodium[5]

Dichloro(pentamethylcyclopentadienyl)rhodium(I) dimer[5][6]

This extensive list of synonyms should aid in the comprehensive retrieval of information regarding this important chemical compound.

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References

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- 6. 97%, solid | Sigma-Aldrich [sigmaaldrich.com]
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- 8. (Pentamethylcyclopentadienyl)rhodium(III) Dichloride Dimer | 12354-85-7 | TCI AMERICA [tcichemicals.com]

- 9. Bis[(pentamethylcyclopentadienyl)dichloro-rhodium] | C₂₀H₃₀Cl₄Rh₂ | CID 16212157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Bis[(pentamethylcyclopentadienyl)dichloro-rhodium] | 12354-85-7 [chemicalbook.com]
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